

Application Notes and Protocols for the Detection of Chlorfenson

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Chlorfenson*

CAS No.: *80-33-1*

Cat. No.: *B1668721*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Chlorfenson is an organochlorine acaricide and insecticide previously used in agriculture. Due to its persistence in the environment and potential for bioaccumulation, sensitive and reliable analytical methods are required for its detection in various matrices, including environmental samples (soil, water) and food products. These application notes provide detailed protocols for the determination of **chlorfenson** using validated gas chromatography-mass spectrometry (GC-MS) and high-performance liquid chromatography with ultraviolet detection (HPLC-UV) methods. The protocols include comprehensive sample preparation and analytical procedures, along with typical performance characteristics.

Analytical Method Performance

The following tables summarize typical quantitative data for the analysis of **chlorfenson** and other organochlorine pesticides using the described methods. These values are representative and may vary depending on the specific matrix, instrumentation, and laboratory conditions.

Table 1: Gas Chromatography-Mass Spectrometry (GC-MS) Method Validation Data

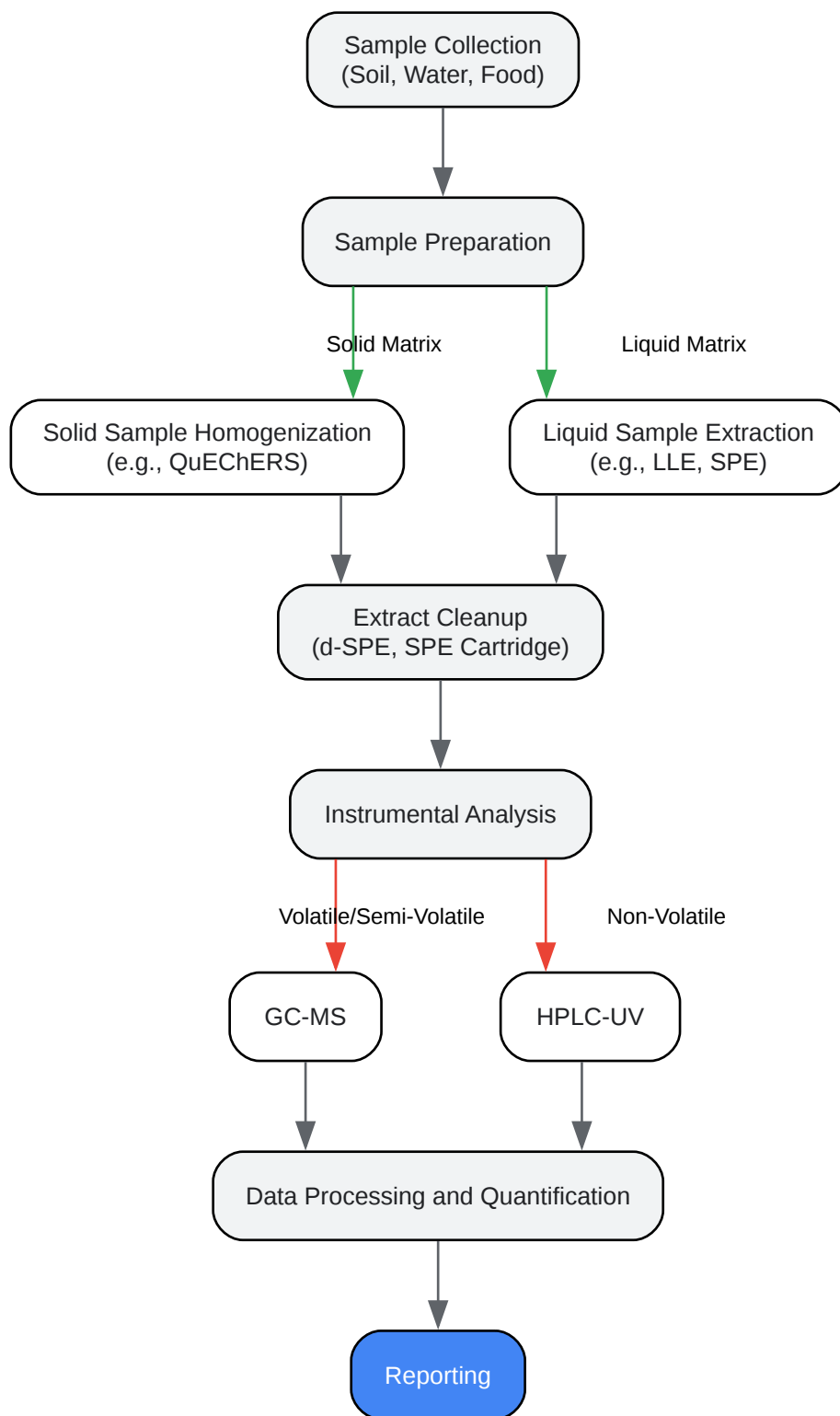
Parameter	Typical Performance
Linearity (R ²)	> 0.99
Limit of Detection (LOD)	0.01 - 0.5 µg/kg
Limit of Quantification (LOQ)	0.05 - 1.0 µg/kg
Accuracy (Recovery)	70 - 120%
Precision (RSD)	< 20%

Table 2: High-Performance Liquid Chromatography-Ultraviolet (HPLC-UV) Method Validation Data

Parameter	Typical Performance
Linearity (R ²)	> 0.99
Limit of Detection (LOD)	1 - 10 µg/L
Limit of Quantification (LOQ)	5 - 30 µg/L
Accuracy (Recovery)	80 - 110%
Precision (RSD)	< 15%

Experimental Workflow

The general workflow for the analysis of **chlorfenson** in solid and liquid samples is depicted below.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for the Detection of Chlorfenson]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1668721/docs#application-notes-and-protocols-for-the-detection-of-chlorfenson\]](https://www.benchchem.com/product/b1668721/docs#application-notes-and-protocols-for-the-detection-of-chlorfenson)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)